

D149 Dye: A Technical Guide to Solubility in Organic Solvents

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Compound of Interest

Compound Name: D149 Dye

Cat. No.: B14798972

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of the indoline-based, metal-free organic sensitizer, **D149 dye**. Renowned for its high molar extinction coefficient and its efficacy in dye-sensitized solar cells (DSSCs), understanding the solubility of D149 in various organic solvents is critical for optimizing its performance in photovoltaic applications and for its potential use in other research and development areas.^{[1][2]}

Core Properties of D149 Dye

D149, also known as indoline dye D149, is a high-performance sensitizer in the field of renewable energy, particularly in the fabrication of DSSCs, where it has demonstrated high solar energy conversion efficiencies.^{[1][3]} Its molecular structure, characterized by an indoline donor group and a cyanoacrylic acid acceptor/anchoring group, allows for efficient charge separation and electron injection into semiconductor materials like titanium dioxide (TiO₂) and tin dioxide (SnO₂).^{[1][4]}

Property	Value	Reference
CAS Number	786643-20-7	[5]
Molecular Formula	C ₄₂ H ₃₅ N ₃ O ₄ S ₃	[2]
Molecular Weight	741.94 g/mol	[2]
Appearance	Light brown to black solid	[2]
Peak Extinction Coefficient	68,700 M ⁻¹ cm ⁻¹ at 540 nm	[6]

Solubility of D149 in Organic Solvents

The solubility of D149 is a crucial factor for its application, influencing solution processing, dye loading on semiconductor films, and the potential for aggregation, which can negatively impact device performance.[1] While extensive quantitative solubility data across a wide range of organic solvents is not readily available in published literature, this guide summarizes the known qualitative and quantitative information.

Quantitative and Qualitative Solubility Data

Solvent	Solubility	Temperature (°C)	Notes	Reference
Dimethyl Sulfoxide (DMSO)	1 mg/mL (1.35 mM)	Not Specified	Ultrasonic assistance may be needed. Hygroscopic DMSO can significantly impact solubility; use newly opened solvent.	[2][6]
Water	< 0.1 mg/mL	Not Specified	Considered insoluble.	[2][6]
Acetonitrile/tert-Butanol (1:1 v/v)	0.5 mM	Not Specified	Commonly used as a dyeing solution for sensitizing TiO ₂ films.	[2][7]
Methoxypropionitrile	Not Specified	Not Specified	Used as a component in an electrolyte solution for DSSCs.	[2]
Benzene	Not Specified	Not Specified	Used for photophysical studies.	[8]
Acetonitrile	Not Specified	Not Specified	Used for photophysical studies. Lifetimes of the excited state have been measured in this solvent.	[8][9]

Methanol	Not Specified	Not Specified	Used for photophysical studies. Faster deactivation of the dye was observed compared to other solvents.	[8] [9]
Acetone	Not Specified	Not Specified	Used for photophysical studies.	[9]
Tetrahydrofuran (THF)	Not Specified	Not Specified	Used for photophysical studies.	[9]
Chloroform	Not Specified	Not Specified	Used for photophysical studies.	[9]

Experimental Protocols for Solubility Determination

For solvents where quantitative data is unavailable, the following established methods can be employed to determine the solubility of D149.

Spectrophotometric Method

This method is highly suitable for colored compounds like D149 and relies on the Beer-Lambert law. It involves creating a calibration curve from solutions of known concentrations to determine the concentration of a saturated solution.

Detailed Methodology:

- Preparation of Standard Solutions:
 - Accurately weigh a precise amount of **D149 dye** and dissolve it in the organic solvent of interest to create a stock solution of a known concentration (e.g., 0.1 mg/mL).

- Perform serial dilutions of the stock solution to prepare a series of standard solutions with decreasing concentrations.
- Determination of Maximum Absorbance Wavelength (λ_{max}):
 - Using the most concentrated standard solution, scan the UV-Visible spectrum over a relevant wavelength range (e.g., 400-700 nm) to identify the λ_{max} . For D149, the absorption maximum is typically around 530-550 nm.[\[10\]](#)[\[11\]](#)
- Generation of a Calibration Curve:
 - Set the spectrophotometer to the determined λ_{max} .
 - Measure the absorbance of each standard solution, using the pure organic solvent as a blank.
 - Plot a graph of absorbance versus concentration for the standard solutions. Perform a linear regression to obtain the equation of the line ($y = mx + c$) and the correlation coefficient (R^2).
- Preparation of a Saturated Solution:
 - Add an excess amount of **D149 dye** to a known volume of the organic solvent in a sealed container.
 - Agitate the mixture at a constant temperature (e.g., 25°C) for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.[\[12\]](#)
- Measurement of Saturated Solution Absorbance:
 - After agitation, allow the solution to stand for the excess solid to settle.
 - Carefully withdraw a sample from the supernatant and filter it through a 0.45 μm syringe filter to remove any undissolved particles.[\[12\]](#)
 - Dilute the filtered saturated solution with the same solvent to bring the absorbance within the linear range of the calibration curve. Record the dilution factor accurately.

- Measure the absorbance of the diluted saturated solution at the λ_{max} .
- Calculation of Solubility:
 - Use the equation of the calibration curve to calculate the concentration of the diluted saturated solution.
 - Multiply this concentration by the dilution factor to determine the concentration of the saturated solution, which represents the solubility of D149 in that solvent at the specified temperature.[\[12\]](#)

Gravimetric Method

The gravimetric method is a direct approach that involves measuring the mass of the solute dissolved in a known volume of solvent.[\[13\]](#)

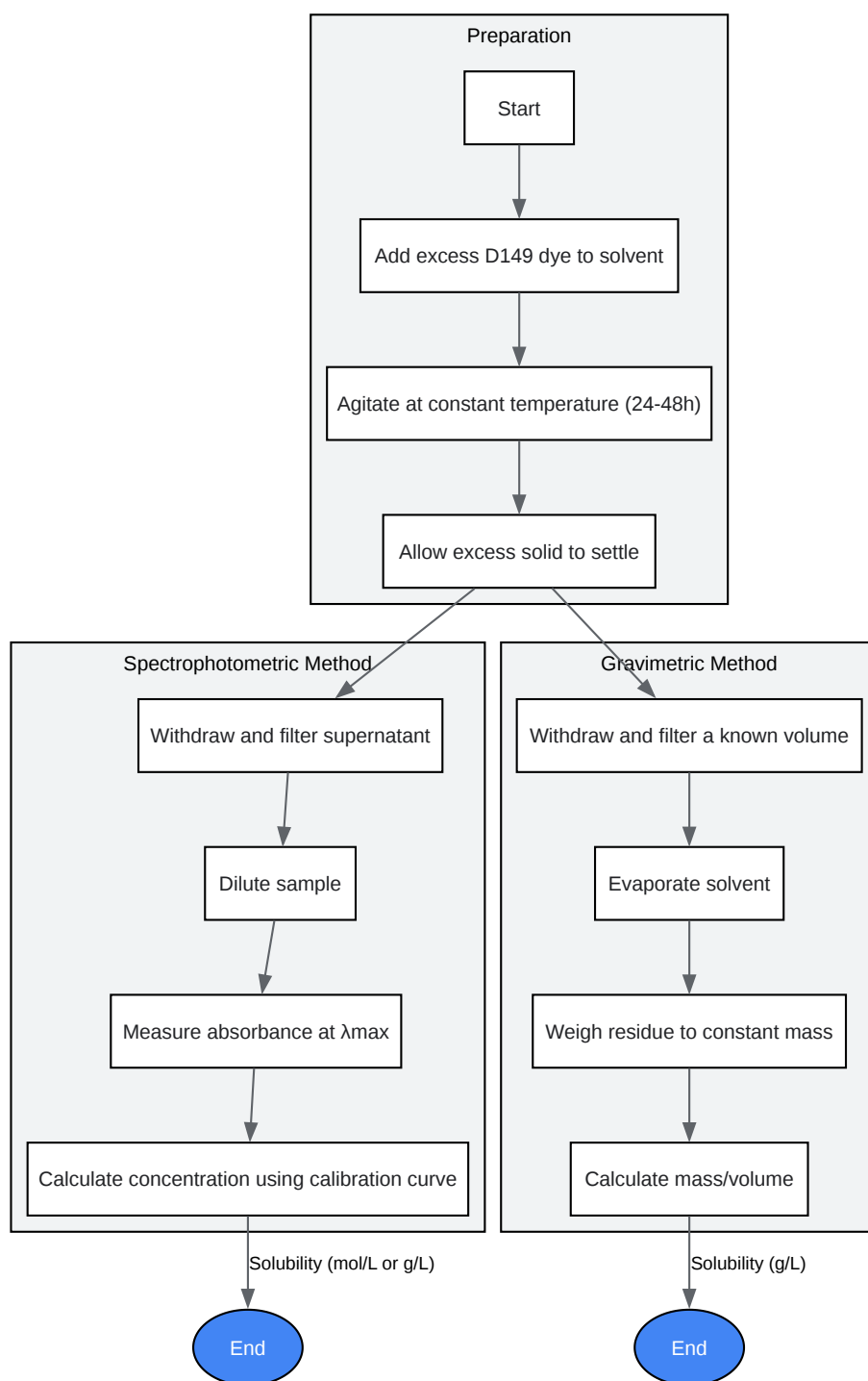
Detailed Methodology:

- Preparation of a Saturated Solution:
 - Prepare a saturated solution of D149 in the chosen organic solvent as described in step 4 of the spectrophotometric method.
- Sample Withdrawal and Filtration:
 - Carefully withdraw a precise volume of the supernatant from the saturated solution using a calibrated pipette. Filter the sample to remove any undissolved solids.
- Solvent Evaporation:
 - Transfer the filtered aliquot to a pre-weighed, clean, and dry evaporating dish.
 - Slowly evaporate the solvent under controlled conditions (e.g., in a fume hood or a vacuum oven at a temperature that will not degrade the dye).
- Mass Determination:

- Once the solvent has completely evaporated, cool the evaporating dish containing the dry D149 residue to room temperature in a desiccator.
- Weigh the dish on an analytical balance.
- Repeat the process of heating, cooling, and weighing until a constant mass is achieved.
[13]
- Calculation of Solubility:
 - The mass of the dissolved dye is the final constant mass of the dish with the residue minus the initial mass of the empty dish.
 - The solubility is then calculated by dividing the mass of the dissolved dye by the volume of the solvent aliquot taken.

Visualizations

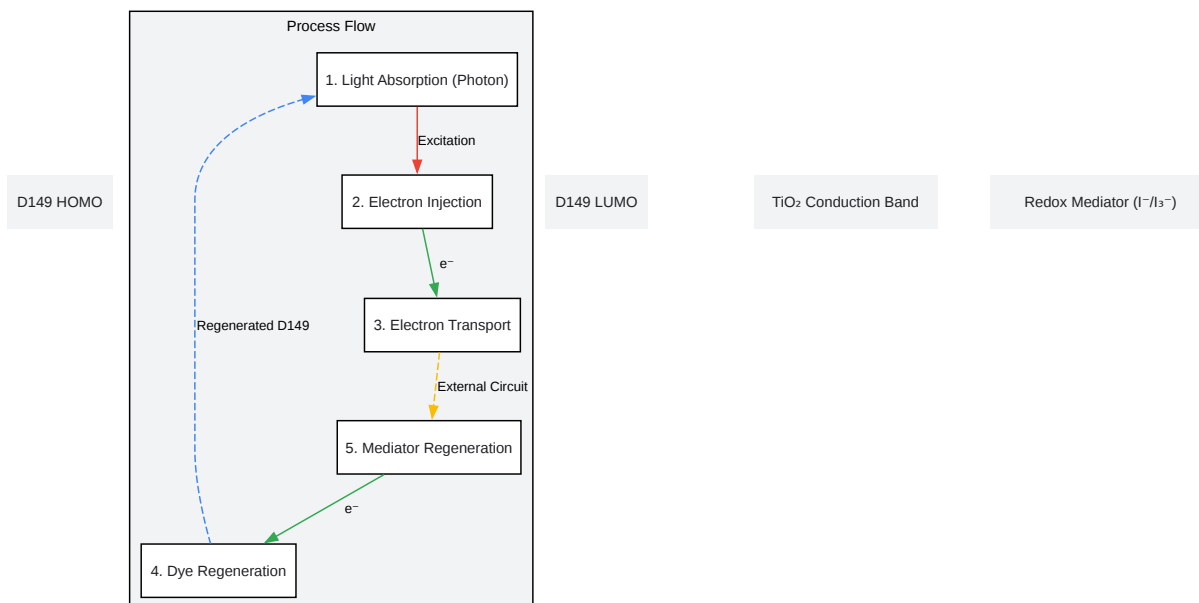
Experimental Workflow for Solubility Determination



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Caption: Workflow for determining **D149 dye** solubility.

D149 in Dye-Sensitized Solar Cell (DSSC) Operation



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Caption: Electron transfer pathway in a D149-sensitized solar cell.

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